

An In-depth Technical Guide to 5,7-Dimethylundecane

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Compound of Interest

Compound Name: 5,7-Dimethylundecane

Cat. No.: B100999

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CAS Number: 17312-83-3

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **5,7-Dimethylundecane** (CAS No. 17312-83-3), a branched-chain alkane. Due to a notable lack of extensive research specifically on this compound, this document consolidates available data on its chemical and physical properties and supplements this with general information and established experimental protocols relevant to branched alkanes. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and other scientific fields who may encounter or have an interest in this molecule.

Introduction

5,7-Dimethylundecane is a saturated hydrocarbon belonging to the alkane family, characterized by a thirteen-carbon backbone with two methyl group branches.^{[1][2]} Like other branched alkanes, it is a colorless and odorless liquid at room temperature.^[2] Its primary industrial applications are as a solvent, a chemical intermediate, and in the formulation of lubricants and fuels.^[2] While a common component of petroleum products, specific biological activities or extensive toxicological studies on **5,7-Dimethylundecane** are not readily available in published literature. This guide aims to present the known data for this compound and provide context through the broader understanding of branched alkanes.

Chemical and Physical Properties

The fundamental properties of **5,7-Dimethylundecane** are summarized below. It is important to note that much of the available data is predicted rather than experimentally determined.

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₈	[1] [2]
Molecular Weight	184.37 g/mol	[1] [2]
CAS Number	17312-83-3	[1] [2]
Appearance	Colorless, odorless liquid (at room temperature)	[2]
Boiling Point	Not available (Predicted)	[1]
Melting Point	Not available	[1]
Density	Not available (Predicted)	[1]
Solubility	Insoluble in water	General alkane property
Kovats Retention Index	Standard non-polar: 1190, 1198, 1207	[3]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of organic compounds. The following data is available for **5,7-Dimethylundecane**:

- Mass Spectrometry (MS): The mass spectrum (electron ionization) of **5,7-Dimethylundecane** is available through the National Institute of Standards and Technology (NIST) database.[\[2\]](#) This data is essential for identifying the compound in complex mixtures via Gas Chromatography-Mass Spectrometry (GC-MS).
- Nuclear Magnetic Resonance (NMR) Spectroscopy: PubChem indicates the availability of ¹³C NMR spectra.[\[3\]](#) Generally, the ¹H NMR spectra of branched alkanes show signals in the upfield region (typically 0.7-1.5 ppm).[\[4\]](#) The chemical shifts are influenced by the degree of substitution on the carbon atom to which the protons are attached.[\[4\]](#)

- Infrared (IR) Spectroscopy: PubChem indicates the availability of vapor phase IR spectra.[\[3\]](#)
The IR spectrum of an alkane is characterized by C-H stretching and bending vibrations.

Experimental Protocols

While specific experimental protocols for the synthesis or application of **5,7-Dimethylundecane** are not documented in readily available literature, general methodologies for the analysis of branched alkanes are well-established.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

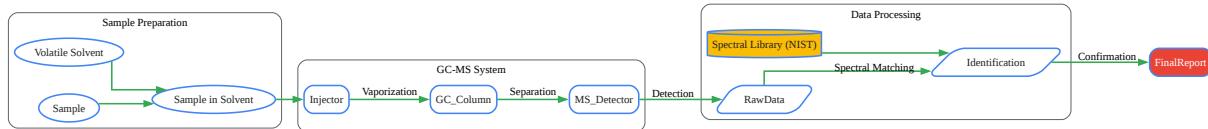
GC-MS is a standard technique for the separation and identification of volatile and semi-volatile organic compounds, including branched alkanes.

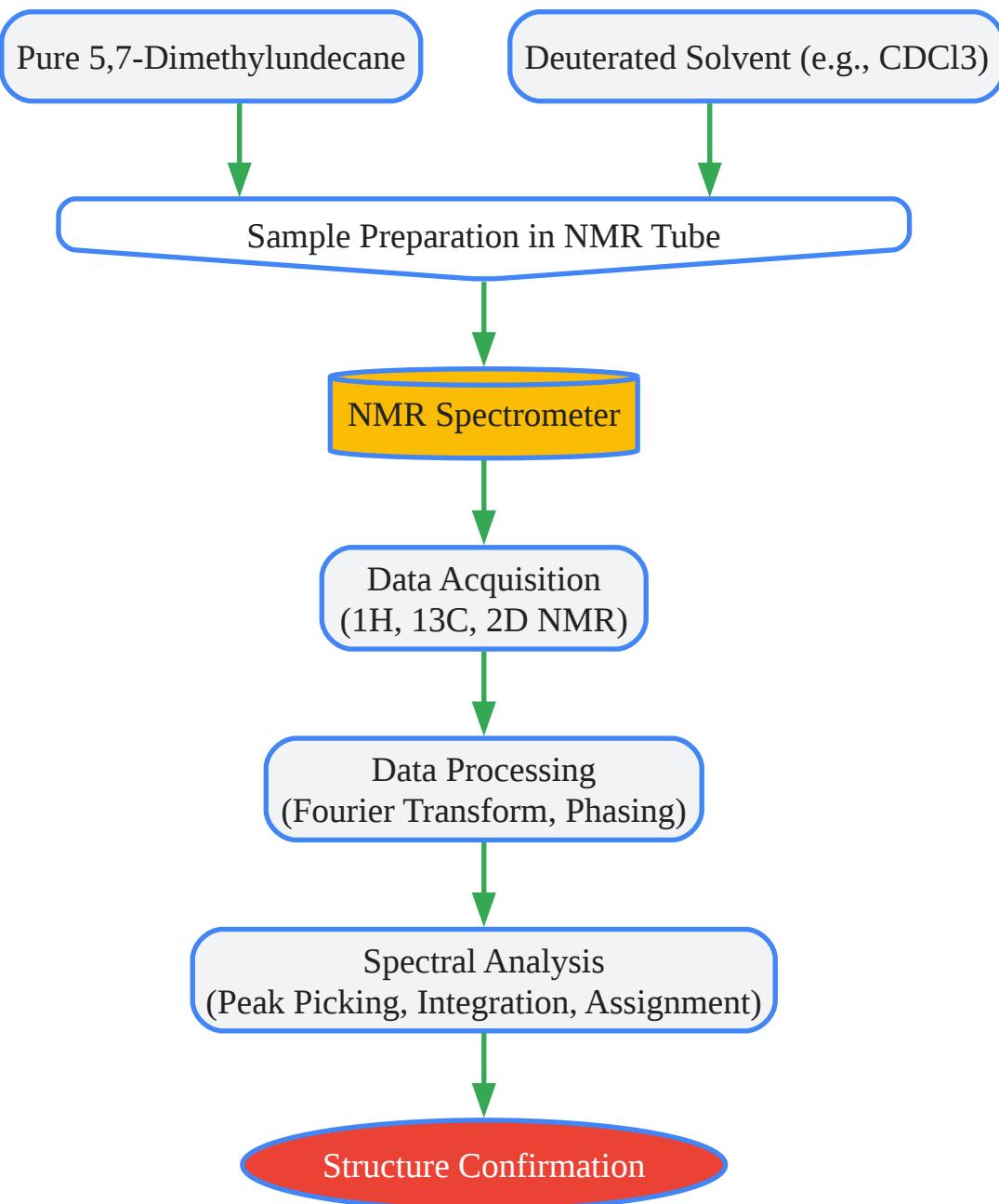
Objective: To separate and identify **5,7-Dimethylundecane** in a sample mixture.

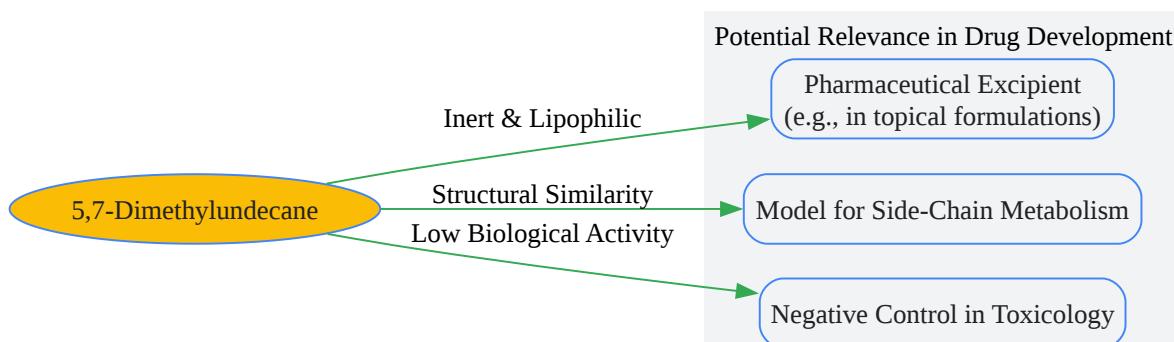
Methodology:

- Sample Preparation: Dissolve the sample in a suitable volatile solvent (e.g., hexane or dichloromethane).
- Injection: Inject a small volume (typically 1 μ L) of the prepared sample into the GC injector port.
- Gas Chromatography:
 - Column: A non-polar capillary column (e.g., HP-5ms, 30 m x 0.25 mm x 0.25 μ m) is typically used for alkane separation.[\[5\]](#)
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.2 mL/min).[\[6\]](#)
 - Oven Temperature Program: Start at a low temperature (e.g., 50°C), hold for a few minutes, then ramp up to a higher temperature (e.g., 320°C) at a controlled rate (e.g., 10°C/min).[\[6\]](#)
- Mass Spectrometry:

- Ionization: Electron Ionization (EI) at 70 eV is standard.[\[5\]](#)
- Mass Analyzer: A quadrupole or time-of-flight (TOF) analyzer is commonly used.
- Data Acquisition: Scan a mass range (e.g., m/z 40-500) to obtain the full mass spectrum.
- Data Analysis: Identify **5,7-Dimethylundecane** by comparing its retention time and mass spectrum with a known standard or a reference library such as the NIST Mass Spectral Library.







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